

Technical Guide: Synthesis of 4-Butoxy-2,5-difluorophenylboronic Acid

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Compound of Interest

Compound Name: 4-Butoxy-2,5-difluorophenylboronic acid

CAS No.: 2096339-97-6

Cat. No.: B2937205

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Executive Summary

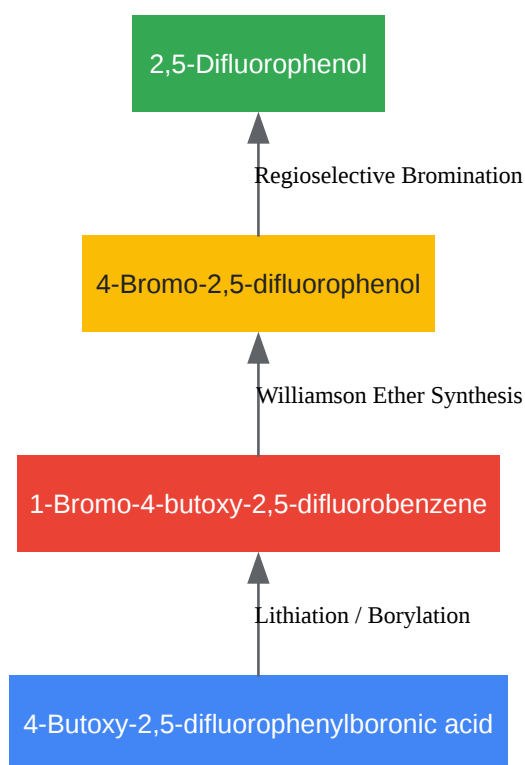
Target Compound: **4-Butoxy-2,5-difluorophenylboronic acid** CAS Registry Number: 2096339-97-6 (Specific isomer); Note: Often categorized under general difluoroalkoxyphenylboronic acid derivatives. Molecular Formula: $C_{10}H_{13}BF_2O_3$ Applications: This compound serves as a key intermediate in the synthesis of liquid crystalline materials exhibiting negative dielectric anisotropy, a property essential for Vertical Alignment (VA) mode displays. The 2,5-difluoro substitution pattern provides the necessary dipole moment orientation, while the alkoxy tail governs the mesogenic phase range.

Retrosynthetic Analysis

The synthesis is designed to ensure regiochemical fidelity of the fluorine substituents. The most robust pathway disconnects the boronic acid moiety via a metal-halogen exchange, tracing back to a brominated phenolic precursor.

Strategic Disconnections:

- C–B Bond Formation: Achieved via cryogenic lithium-halogen exchange of the aryl bromide followed by electrophilic trapping with a borate ester.
- C–O Bond Formation: Established via Williamson ether synthesis (O-alkylation) of the phenol.
- C–Br Bond Formation: Regioselective electrophilic aromatic substitution (bromination) of 2,5-difluorophenol.



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Figure 1: Retrosynthetic pathway prioritizing regiocontrol of the fluorine and bromine substituents.

Detailed Synthesis Protocols

Step 1: Regioselective Bromination of 2,5-Difluorophenol

If 4-bromo-2,5-difluorophenol is not purchased commercially, it must be synthesized. The hydroxyl group (-OH) is a strong activator and directs ortho/para. Positions 2 and 5 are blocked by fluorine. Position 4 is para to the hydroxyl and is the electronically favored site for electrophilic attack.

- Reagents: 2,5-Difluorophenol, Bromine (Br_2), Acetic Acid (AcOH).
- Mechanism: Electrophilic Aromatic Substitution (EAS).

Protocol:

- Dissolve 2,5-difluorophenol (1.0 eq) in glacial acetic acid (5 mL/g) in a round-bottom flask equipped with a dropping funnel.
- Cool the solution to 0–5 °C using an ice bath to suppress over-bromination.
- Add Bromine (1.05 eq) dropwise over 30 minutes. The solution will turn reddish-brown.
- Allow the mixture to warm to room temperature (25 °C) and stir for 4 hours. Monitor by TLC (Hexane/EtOAc 4:1) or GC-MS.^[1]
- Quench: Pour the reaction mixture into ice-water containing 5% Sodium Bisulfite (NaHSO_3) to neutralize excess bromine.
- Isolation: Extract with Dichloromethane (DCM).^[2] Wash the organic layer with water and brine. Dry over anhydrous Na_2SO_4 and concentrate.
- Purification: Recrystallize from Hexane/DCM if necessary, though the crude is often sufficiently pure (>95%).

Step 2: Williamson Ether Synthesis (Alkylation)

This step installs the butoxy tail. The use of a mild base (K_2CO_3) in a polar aprotic solvent ensures complete O-alkylation without affecting the aryl bromide.

- Reagents: 4-Bromo-2,5-difluorophenol, 1-Bromobutane, Potassium Carbonate (K_2CO_3), Acetone or DMF.

- Key Parameter: Anhydrous conditions are preferred to prevent hydrolysis of the alkyl bromide.

Protocol:

- Charge a reaction flask with 4-Bromo-2,5-difluorophenol (1.0 eq) and Potassium Carbonate (2.0 eq).
- Add Acetone (10 mL/g) (or DMF for faster rates) and stir for 15 minutes to form the phenoxide anion.
- Add 1-Bromobutane (1.2 eq) via syringe.
- Heat the mixture to reflux (approx. 60 °C) for 6–12 hours.
- Monitoring: Check for the disappearance of the phenol peak by HPLC or TLC.
- Work-up: Filter off the inorganic salts (KBr, excess K_2CO_3). Concentrate the filtrate.
- Purification: Dissolve the residue in Ethyl Acetate, wash with 1M NaOH (to remove unreacted phenol), water, and brine. Concentrate to yield 1-Bromo-4-butoxy-2,5-difluorobenzene as a clear or pale yellow oil.

Step 3: Cryogenic Lithiation and Borylation

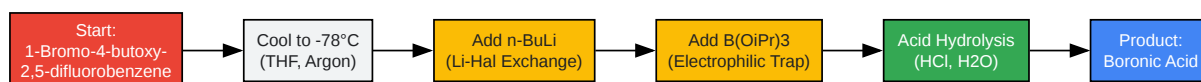
This is the most critical step. Lithium-halogen exchange is faster than deprotonation at -78 °C, but the presence of ortho-fluorines makes the ring protons acidic. Strict temperature control is required to prevent "benzyne" formation or scrambling.

- Reagents: 1-Bromo-4-butoxy-2,5-difluorobenzene, n-Butyllithium (n-BuLi, 2.5M in hexanes), Triisopropyl Borate ($B(OiPr)_3$), THF (anhydrous), HCl (2M).

Protocol:

- Setup: Flame-dry a 3-neck flask and purge with Argon/Nitrogen. Add 1-Bromo-4-butoxy-2,5-difluorobenzene (1.0 eq) and anhydrous THF (15 mL/g).
- Cooling: Cool the solution to -78 °C using a dry ice/acetone bath.

- Lithiation: Add n-BuLi (1.1 eq) dropwise over 20 minutes. Maintain internal temperature below -70 °C.
 - Mechanistic Note: The Li-Br exchange generates the aryl lithium species. The inductive effect of the fluorines stabilizes the negative charge but also makes the species reactive.
- Equilibration: Stir at -78 °C for 30–60 minutes.
- Borylation: Add Triisopropyl borate (1.5 eq) dropwise. The electrophile traps the aryl lithium species.[3]
- Warming: Stir at -78 °C for 30 minutes, then remove the cooling bath and allow the mixture to warm to room temperature (20–25 °C) over 2 hours.
- Hydrolysis: Cool the mixture to 0 °C and quench with 2M HCl (excess) to hydrolyze the boronate ester to the free boronic acid. Stir for 1 hour.
- Isolation: Extract with Ethyl Acetate. The boronic acid may be slightly amphiphilic; ensure thorough extraction.
- Purification:
 - Wash organic layer with brine, dry over Na₂SO₄, and concentrate.[2]
 - Recrystallization: The crude solid is typically recrystallized from a mixture of Acetonitrile/Water or Heptane/Toluene to remove boroxine anhydrides and impurities.



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Figure 2: Workflow for the cryogenic conversion of the aryl bromide to the boronic acid.

Critical Process Parameters (CPP) & Troubleshooting

Parameter	Specification	Scientific Rationale
Water Content (Step 2)	< 0.1%	Water competes with the phenol for the alkyl bromide, reducing yield.
Temperature (Step 3)	< -70 °C	Higher temperatures promote ortho-lithiation (deprotonation) at the C6 position or benzyne formation due to the strongly withdrawing fluorine atoms.
Quench pH (Step 3)	pH < 2	Acidic conditions are required to fully hydrolyze the intermediate boronate ester to the acid.
Drying (Final Product)	< 40 °C (Vac)	Boronic acids readily dehydrate to form cyclic trimeric anhydrides (boroxines) at high temperatures.

Stability Note: Fluorinated phenylboronic acids are susceptible to protodeboronation (loss of the boron group) under basic or high-temperature conditions. Store the final product at 4 °C under inert atmosphere.

Analytical Characterization

To validate the synthesis, the following analytical signatures should be confirmed:

- ¹H NMR (DMSO-d₆):
 - δ ~8.0–8.2 ppm (s, 2H, B(OH)₂).
 - δ ~7.3–7.5 ppm (m, Ar-H).
 - δ ~4.0 ppm (t, 2H, -OCH₂-).
 - δ ~1.7, 1.4, 0.9 ppm (Multiplets, Butyl chain).

- ^{19}F NMR:
 - Two distinct signals (unless coincidentally overlapping) corresponding to the 2 and 5 positions.
- Purity: HPLC > 98% (Area %).

References

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